

N6-Cyclohexyladenosine shelf life and proper storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B15620143

[Get Quote](#)

N6-Cyclohexyladenosine: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life and proper storage of **N6-Cyclohexyladenosine** (CHA). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **N6-Cyclohexyladenosine**?

For long-term storage, solid **N6-Cyclohexyladenosine** should be stored at -20°C.^[1] For short-term storage, such as a few days to weeks, it can be kept at 0-4°C in a dry and dark environment.^[1]

Q2: What is the expected shelf life of solid **N6-Cyclohexyladenosine**?

When stored properly at -20°C as a solid powder, **N6-Cyclohexyladenosine** has a shelf life of over three years.^{[1][2]}

Q3: How should I store **N6-Cyclohexyladenosine** once it is in solution?

Stock solutions of **N6-Cyclohexyladenosine** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to two years or at -20°C for up to one year.[3]

Q4: In which solvents can I dissolve **N6-Cyclohexyladenosine**?

N6-Cyclohexyladenosine is soluble in DMSO (up to 100 mM) and ethanol (up to 20 mM).

Q5: The compound was shipped at ambient temperature. Is it still viable?

Yes. **N6-Cyclohexyladenosine** is stable for a few weeks at ambient temperature during standard shipping.[1] Short periods at temperatures higher than recommended, such as those encountered during shipping, will not significantly affect the product's efficacy or shelf life.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the solid compound is stored at -20°C and solutions are aliquoted and stored at -80°C. Avoid repeated freeze-thaw cycles.[3] It is advisable to use a fresh aliquot for each experiment.
Difficulty dissolving the compound	Incorrect solvent or concentration.	N6-Cyclohexyladenosine is soluble in DMSO and ethanol. If you encounter solubility issues, gentle warming or sonication may aid dissolution. [2] Always refer to the manufacturer's product datasheet for specific solubility information.
Observed precipitation in stock solution after freezing	Supersaturation or solvent evaporation.	Before use, bring the aliquot to room temperature and vortex thoroughly to ensure the compound is fully redissolved. If precipitation persists, brief sonication may be necessary.

Quantitative Data Summary

Table 1: Storage Conditions and Shelf Life of **N6-Cyclohexyladenosine**

Form	Storage Temperature	Duration	Shelf Life
Solid (Powder)	-20°C	Long-term (months to years)	>3 years[1][2]
0-4°C	Short-term (days to weeks)	Not specified for long-term	
In Solvent (e.g., DMSO)	-80°C	Long-term	Up to 2 years[3]
-20°C	Short-term	Up to 1 year[3]	
0-4°C	Short-term (days to weeks)	Not specified for long-term	

Table 2: Solubility of **N6-Cyclohexyladenosine**

Solvent	Concentration
DMSO	Up to 100 mM
Ethanol	Up to 20 mM

Experimental Protocols

Protocol: Preparation and Storage of N6-Cyclohexyladenosine Stock Solution

Objective: To prepare a stable, high-concentration stock solution of **N6-Cyclohexyladenosine** for use in downstream experiments.

Materials:

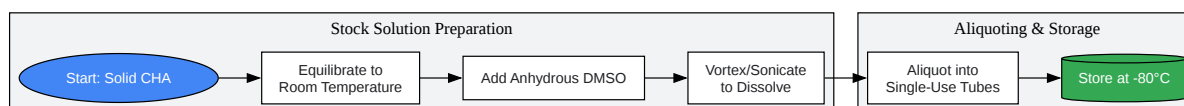
- **N6-Cyclohexyladenosine** (solid powder)
- Anhydrous DMSO

- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-dissolution Preparation: Allow the vial of solid **N6-Cyclohexyladenosine** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Calculation of Solvent Volume: Determine the required volume of DMSO to achieve the desired stock concentration (e.g., 100 mM). Use the molecular weight (349.38 g/mol) for your calculations.
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the solid **N6-Cyclohexyladenosine**.
- Mixing: Cap the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (to no more than 37°C) or brief sonication can be used to aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to minimize waste and avoid repeated freeze-thaw cycles.
- Storage: Label each aliquot clearly with the compound name, concentration, and date of preparation. Store the aliquots at -80°C for long-term storage.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **N6-Cyclohexyladenosine** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. N6-Cyclohexyladenosine | Adenosine Receptor | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [N6-Cyclohexyladenosine shelf life and proper storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620143#n6-cyclohexyladenosine-shelf-life-and-proper-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com